Technical Support Center: Stability of Carbonic Anhydrase Inhibitor Acetazolamide in Solution

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Compound of Interest	
Compound Name:	Carbonic anhydrase inhibitor 19
Cat. No.:	B12372146

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Welcome to the technical support center for Acetazolamide (a representative Carbonic Anhydrase Inhibitor). This resource provides detailed guidance on the stability, storage, and handling of Acetazolamide in solution for research, scientific, and drug development applications.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of Acetazolamide?

A1: Acetazolamide is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and dimethylformamide at approximately 15 mg/mL.[1] For aqueous buffers, it is sparingly soluble. It is recommended to first dissolve Acetazolamide in DMSO and then dilute it with the aqueous buffer of choice. Using this method, a solubility of approximately 0.25 mg/mL can be achieved in a 1:3 solution of DMSO:PBS (pH 7.2).[1]

Q2: What are the recommended storage conditions for solid Acetazolamide?

A2: Solid, crystalline Acetazolamide should be stored at -20°C.[1] When stored properly, it is stable for at least two years from the date of quality control analysis.[1]

Q3: How long is a reconstituted Acetazolamide solution stable?

A3: For parenteral solutions reconstituted with Sterile Water for Injection, the stability depends on the storage temperature. The solution retains its physical and chemical properties for up to 3

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days when refrigerated at 2-8°C (36-46°F) and for 12 hours at room temperature (15-30°C or 59-86°F).[2][3] It is recommended to use the reconstituted solution within 12 hours as it contains no preservatives.[3][4]

Q4: Can I store aqueous solutions of Acetazolamide?

A4: It is not recommended to store aqueous solutions of Acetazolamide for more than one day. [1] The stability of Acetazolamide in aqueous solutions is pH-dependent, with maximum stability observed at approximately pH 4.[5][6][7]

Q5: What factors can lead to the degradation of Acetazolamide in solution?

A5: Acetazolamide is susceptible to degradation under certain conditions. Forced degradation studies have shown that it degrades under acidic and basic hydrolysis, as well as oxidative, photolytic, and thermal stress.[8][9][10] Significant degradation is particularly observed during acid and base hydrolysis.[9]

Q6: How does pH affect the stability of Acetazolamide in solution?

A6: The stability of Acetazolamide in aqueous solutions is significantly influenced by pH. It exhibits maximum stability at a pH of around 4.[5][6][7] As the pH increases above 9, its stability decreases.[11]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Precipitation in aqueous buffer	Low aqueous solubility of Acetazolamide.	1. Ensure the final concentration does not exceed its solubility limit in the chosen buffer. 2. Prepare a concentrated stock solution in DMSO first, then dilute it into the aqueous buffer with vigorous vortexing. 3. Check the pH of the final solution; adjust if necessary to be closer to pH 4 for better stability, if compatible with your experiment.
Loss of biological activity	Degradation of the inhibitor due to improper storage or handling.	1. Prepare fresh solutions before each experiment. 2. Store stock solutions at the recommended temperature (-20°C for DMSO stocks). 3. Avoid repeated freeze-thaw cycles. 4. Protect solutions from light and elevated temperatures.
Inconsistent experimental results	Instability of the Acetazolamide solution during the experiment.	1. Verify the pH of your experimental buffer, as pH can affect stability. 2. If the experiment is lengthy, consider the stability of Acetazolamide under the experimental conditions (temperature, light exposure). 3. Run a stability check of your Acetazolamide solution under the experimental conditions using a method like HPLC.

Discoloration of the solution	Potential degradation of the compound.	1. Discard the discolored solution. 2. Prepare a fresh solution from the solid compound. 3. Visually inspect parenteral drug products for particulate matter and discoloration before administration.[3][4]

Quantitative Data Summary
Solubility of Acetazolamide

Solvent	Solubility	Reference
DMSO	~15 mg/mL	[1]
Dimethylformamide	~15 mg/mL	[1]
Water	Very slightly soluble	[4][12]
Ethanol	Slightly soluble	[12]
1:3 DMSO:PBS (pH 7.2)	~0.25 mg/mL	[1]
Methanol	5.693 µg/mL	[13]
Distilled water with methanol as a cosolvent	4.891 µg/mL	[13]

Stability of Reconstituted Acetazolamide Solutions

Storage Condition	Stability Duration	Reference
Refrigerated (2-8°C)	3 days	[2][3]
Room Temperature (15-30°C)	12 hours	[2][3]
IVPB solution at room temperature (25°C)	5 days	[2]
IVPB solution refrigerated (5°C)	44 days	[2]
Oral suspension at 5°C and 25°C	At least 90 days	[5]
Oral suspension at 5, 22, and 30°C	At least 79 days	[6]

Experimental Protocols

Protocol: Stability Testing of Acetazolamide in Solution using HPLC

This protocol outlines a general procedure for assessing the stability of Acetazolamide in a given solution over time.

1. Objective: To quantify the concentration of Acetazolamide in a solution at various time points and under different storage conditions to determine its stability.

2. Materials:

- Acetazolamide (solid)

- Solvent of choice (e.g., DMSO for stock, experimental buffer)

- HPLC system with a UV detector

- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size)[9]

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- Mobile phase (e.g., a mixture of potassium dihydrogen phosphate buffer (pH 3), acetonitrile, and water)[8]

- Volumetric flasks, pipettes, and syringes

- 0.22 µm syringe filters

3. Method:

- Preparation of Standard Solutions:

  - Prepare a stock solution of Acetazolamide (e.g., 1 mg/mL) by dissolving a precisely weighed amount in the appropriate solvent (e.g., DMSO).

  - From the stock solution, prepare a series of standard solutions of known concentrations (e.g., 20-120 µg/mL) by diluting with the mobile phase.[8]

  - These standards will be used to generate a calibration curve.

- Preparation of Test Solutions:

  - Prepare the Acetazolamide solution to be tested at the desired concentration in the experimental buffer or solvent.

  - Divide the solution into several aliquots for storage under different conditions (e.g., refrigerated at 2-8°C, room temperature at 20-25°C, and an elevated temperature like 40°C). Protect samples from light if photostability is being assessed.

- HPLC Analysis:

  - Set up the HPLC system with the C18 column and equilibrate with the mobile phase.

  - Set the detection wavelength to the λmax of Acetazolamide (approximately 265 nm).[1]

  - Inject the standard solutions to generate a calibration curve (peak area vs. concentration).

 - At specified time points (e.g., 0, 24, 48, 72 hours), withdraw an aliquot from each test solution.

- Filter the aliquot through a 0.22 μm syringe filter before injection into the HPLC system.

- Record the chromatograms and determine the peak area for Acetazolamide.

- Data Analysis:

  - Using the calibration curve, calculate the concentration of Acetazolamide in each test sample at each time point.

  - Express the stability as the percentage of the initial concentration remaining at each time point.

  - A common stability threshold is retaining at least 90% of the initial concentration.

Visualizations

Caption: Experimental workflow for stability testing of Acetazolamide.
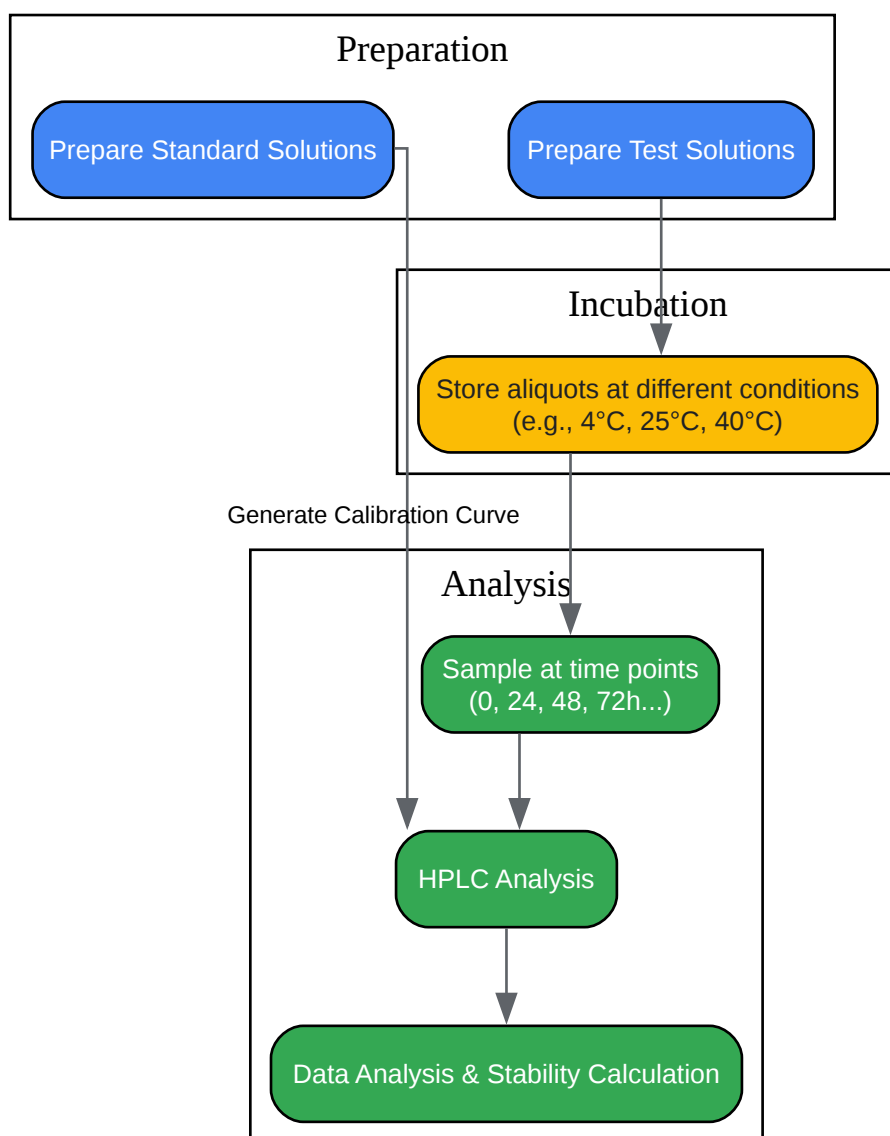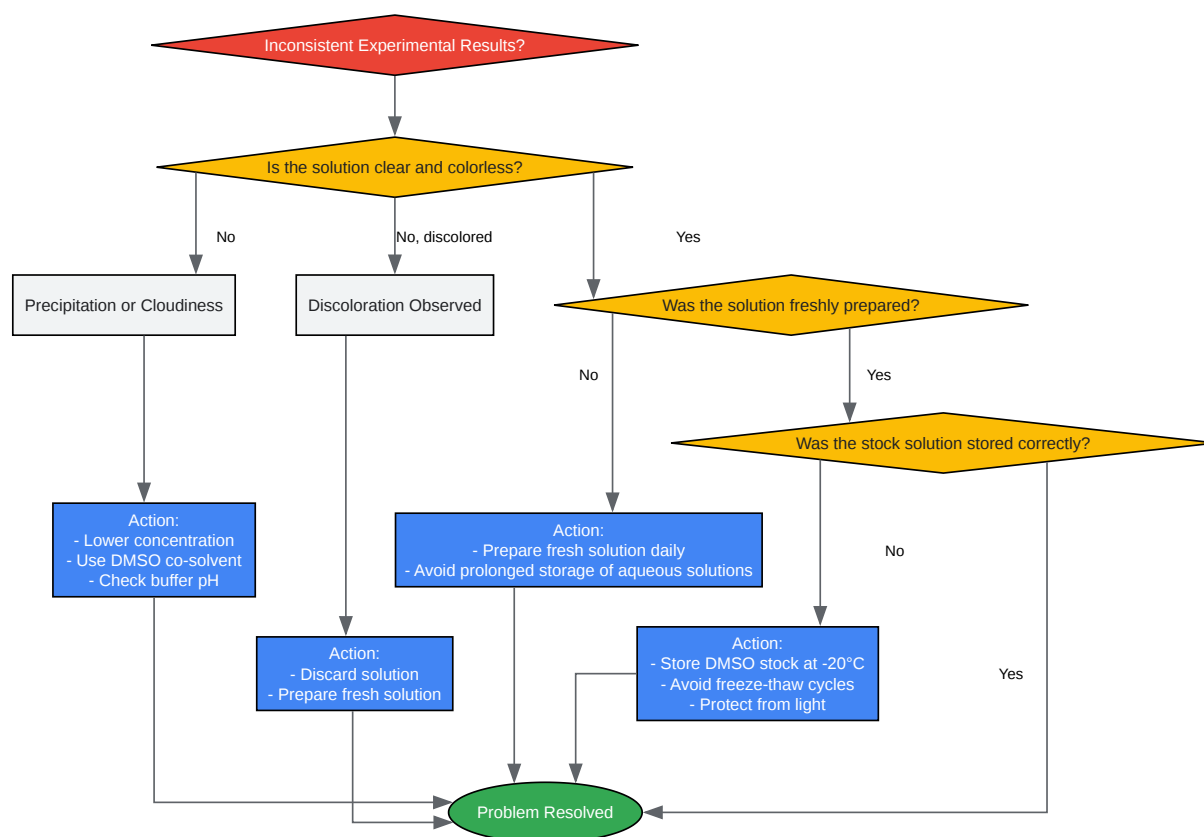
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